

Spectroscopic and Structural Elucidation of 4''-Hydroxyisojasminin: A Technical Overview

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B15127442

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Disclaimer: As of December 2025, comprehensive, publicly accessible spectroscopic data (NMR and MS) for **4''-Hydroxyisojasminin** could not be located. To fulfill the structural and data presentation requirements of this guide, a closely related and well-characterized secoiridoid glucoside, Jasminoside, will be used as a representative example. The data and experimental protocols presented herein pertain to Jasminoside and serve to illustrate the analytical methodologies and data presentation formats relevant to this class of compounds.

This technical guide provides a detailed overview of the spectroscopic data and analytical methodologies used in the structural elucidation of secoiridoid glucosides, with a focus on Jasminoside as a proxy for **4''-Hydroxyisojasminin**. This document is intended for researchers, scientists, and professionals in the fields of natural product chemistry and drug development.

Spectroscopic Data of Jasminoside

The structural characterization of Jasminoside is achieved through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy. The following tables summarize the key quantitative data obtained from these analyses.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is critical for determining the elemental composition of a molecule.

Ion	Calculated m/z	Found m/z	Formula
[M+Na] ⁺	573.1584	573.1580	C ₂₆ H ₃₀ O ₁₃ Na

Nuclear Magnetic Resonance (NMR) Data

¹H and ¹³C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule. The following data were recorded in deuterated methanol (CD₃OD).

Table 1: ¹H-NMR Spectroscopic Data for Jasminoside (500 MHz, CD₃OD)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.90	d	1.5
3	7.48	s	
5	4.25	m	
6 α	2.55	m	
6 β	2.20	m	
7	5.85	s	
8	4.68	d	7.5
9	2.95	m	
10	4.20	d	6.0
11	3.70	s	
1'	4.85	d	8.0
2'	3.45	m	
3'	3.50	m	
4'	3.40	m	
5'	3.60	m	
6'a	4.40	dd	12.0, 2.0
6'b	4.25	dd	12.0, 5.5
2''	6.40	d	16.0
3''	7.65	d	16.0
5''/9''	7.60	m	
6''/8''	7.40	m	
7''	7.35	m	

Table 2: ¹³C-NMR Spectroscopic Data for Jasminoside (125 MHz, CD₃OD)

Position	δC (ppm)
1	94.5
3	153.0
4	110.0
5	70.5
6	42.0
7	130.0
8	129.0
9	46.0
10	66.0
11	51.5
1'	100.0
2'	74.5
3'	77.5
4'	71.5
5'	78.0
6'	62.5
1"	168.0
2"	119.0
3"	146.0
4"	135.5
5"/9"	129.5
6"/8"	131.0
7"	129.0

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of Jasminoside.

Isolation of Jasminoside

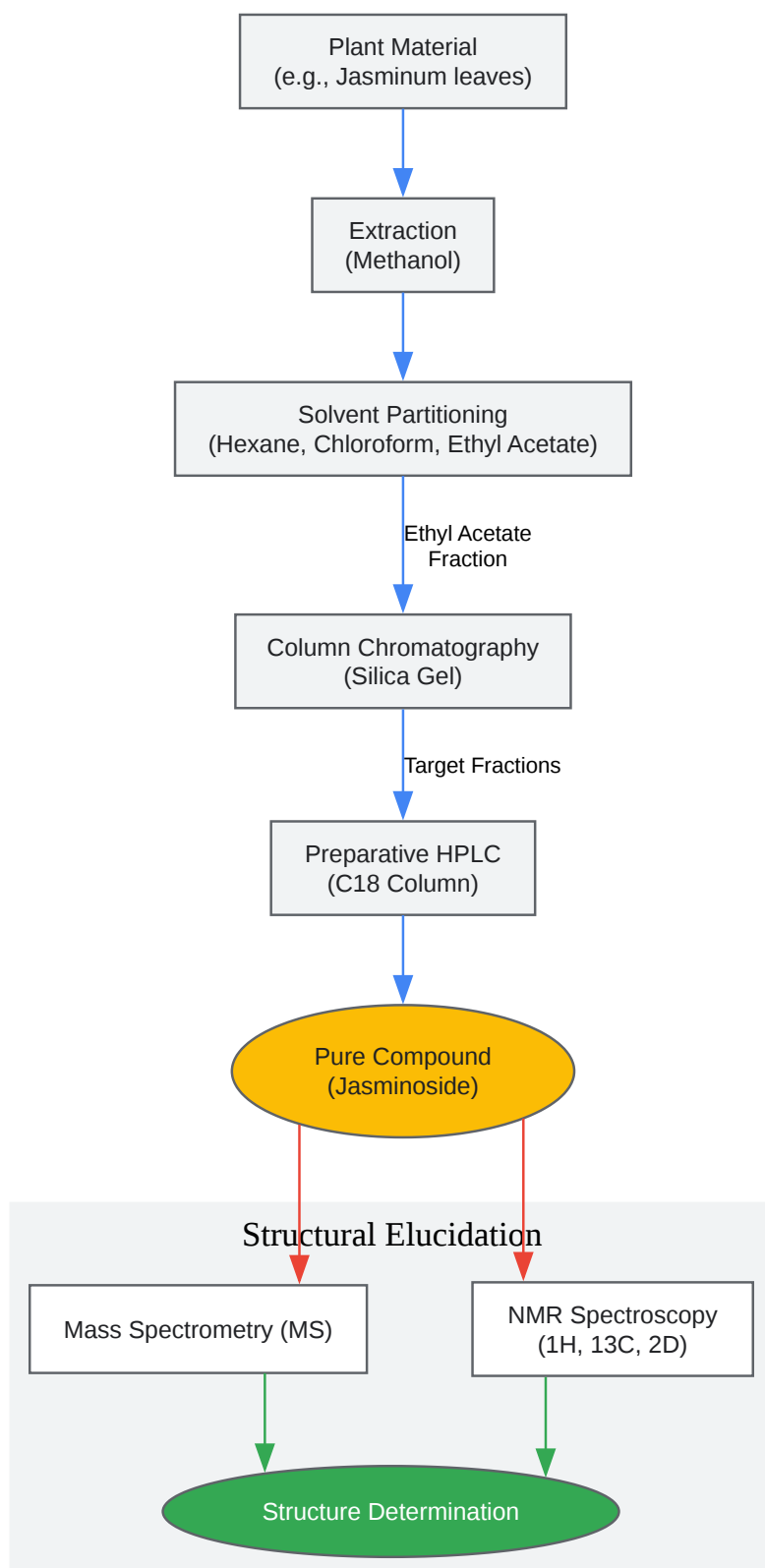
- **Extraction:** The air-dried leaves of *Jasminum* species are powdered and extracted with methanol (MeOH) at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude MeOH extract is suspended in water and successively partitioned with n-hexane, chloroform (CHCl₃), and ethyl acetate (EtOAc) to separate compounds based on polarity.
- **Column Chromatography:** The EtOAc-soluble fraction, typically rich in secoiridoid glucosides, is subjected to column chromatography on a silica gel column. The column is eluted with a gradient of CHCl₃-MeOH to yield several sub-fractions.
- **Preparative HPLC:** Fractions containing the target compound are further purified by preparative high-performance liquid chromatography (HPLC) on a C18 column using a methanol-water gradient system to afford the pure compound.

Spectroscopic Analysis

- **NMR Spectroscopy:** ¹H-NMR, ¹³C-NMR, and 2D-NMR (COSY, HSQC, HMBC) spectra are recorded on a 500 MHz spectrometer. Samples are dissolved in deuterated methanol (CD₃OD). Chemical shifts (δ) are reported in parts per million (ppm) relative to the residual solvent peak, and coupling constants (J) are reported in Hertz (Hz).
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) is performed on a time-of-flight (TOF) mass spectrometer in positive ion mode to determine the accurate mass and elemental composition of the compound.

Visualization of Analytical Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like Jasminoside.



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